

Essential Safety and Logistics for Handling Bismuth Subcarbonate

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Compound of Interest

Compound Name: *Bismuth Subcarbonate*

Cat. No.: *B048179*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides immediate, essential safety protocols and logistical information for **Bismuth Subcarbonate** ($(\text{BiO})_2\text{CO}_3$), a compound used in various pharmaceutical applications.

Physicochemical and Safety Data

While specific quantitative exposure limits have not been established, the following table summarizes key safety and property information for **Bismuth Subcarbonate**.^[1] It is generally considered to have a low order of acute toxicity.^[2]

Parameter	Value/Information	Source
Chemical Formula	$(\text{BiO})_2\text{CO}_3$	[3][4]
CAS Number	5892-10-4	[3][5]
Molecular Weight	509.97 g/mol	[3][5]
Appearance	Fine white powder	[2]
Solubility	Insoluble in water	[2][3]
Stability	Stable under normal conditions of use and storage.[2][3]	[2][3]
Incompatibilities	Acids, Oxidizing agents.[1][3]	[1][3]
Hazardous Decomposition	When heated to decomposition, it emits bismuth oxide fumes and carbon dioxide.[2][3]	[2][3]
Fire Hazard	Not considered to be a fire hazard.[1][3]	[1][3]
Explosion Hazard	Not considered to be an explosion hazard.	[1]

Operational and Disposal Plans

Adherence to proper operational and disposal procedures is critical to maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended when handling **Bismuth Subcarbonate** powder:

- Eye Protection: Use chemical safety goggles or safety glasses with side shields.[1][5][6]
- Skin Protection: Wear impervious gloves (such as butyl rubber or PVC) and clean, body-covering clothing.[1][2] A barrier cream can be applied to hands and exposed skin for

additional protection.[2]

- Respiratory Protection: In case of insufficient ventilation or when dust formation is likely, a NIOSH-approved particulate respirator (N95 or better) should be worn.[1][5]

Handling and Storage

- Handling:
 - Use in a well-ventilated area, preferably within a local exhaust ventilation system or fume hood.[1][5]
 - Avoid creating dust.[2][7] Use wet sweeping or vacuuming to clean up any spills.[1]
 - Do not breathe dust.[5]
 - Avoid contact with eyes, skin, and clothing.[3][4]
 - Wash hands thoroughly after handling.[3][8]
 - Do not eat, drink, or smoke in areas where the chemical is handled.[3][7]
- Storage:
 - Store in a cool, dry, well-ventilated area.[2][3][5]
 - Keep containers tightly closed to prevent contamination.[1][3][5]
 - Protect against physical damage.[1]
 - Store away from incompatible materials such as strong acids and oxidizing agents.[1][3][4]

Disposal Plan

- Waste Disposal: Dispose of **Bismuth Subcarbonate** waste in accordance with all applicable federal, state, and local regulations.[5][8] It should be managed in an appropriate and approved waste disposal facility.[1]

- Contaminated Packaging: Empty containers may retain product residues and should be handled as hazardous waste.[1] Do not reuse empty containers.[8]

Emergency Procedures

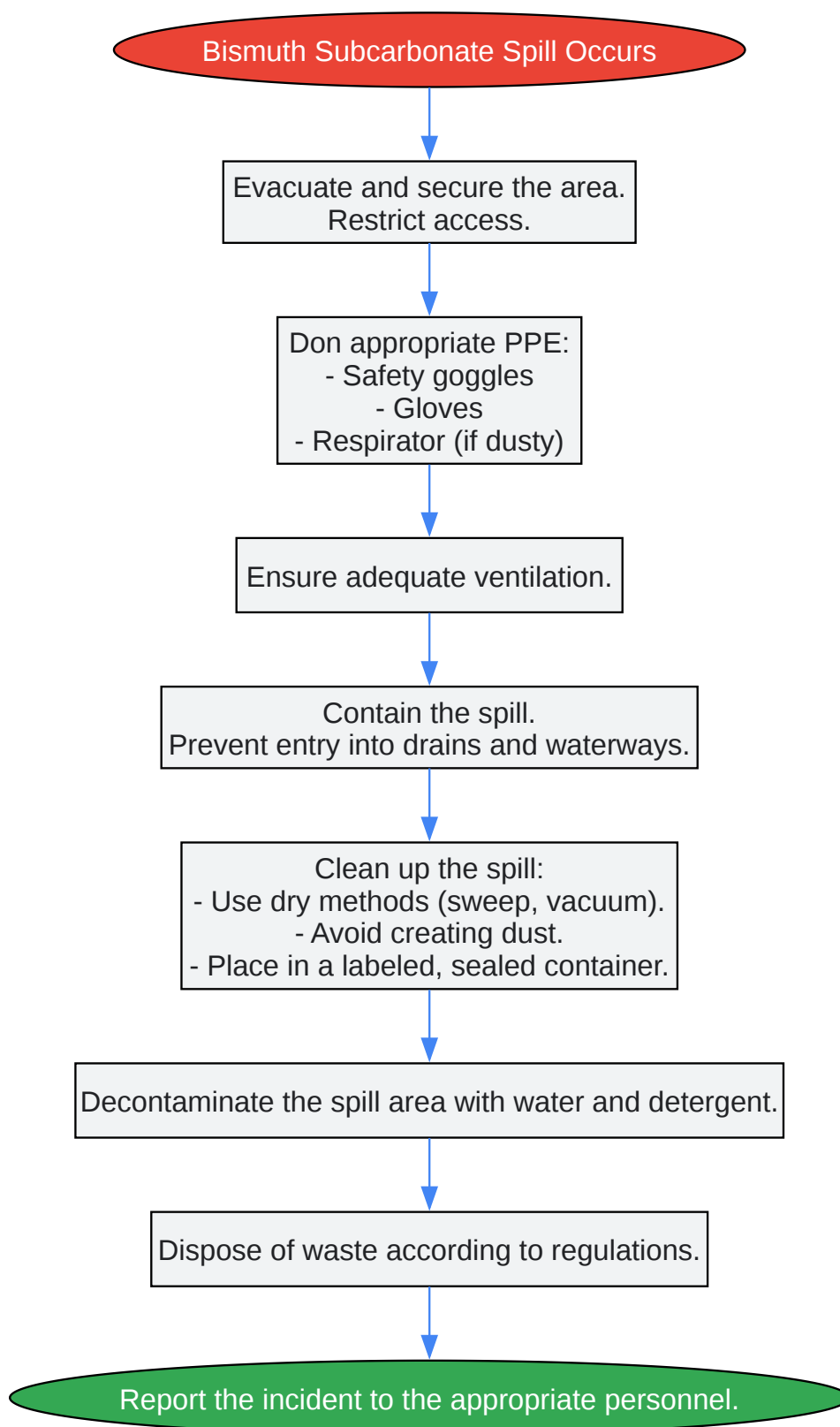
Immediate and appropriate responses to accidental exposure are crucial.

First-Aid Measures

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5] If irritation persists, seek medical attention.[2][3]
- In case of Skin Contact: Wash the affected area with soap and plenty of water.[2][3] If skin irritation occurs, get medical advice/attention.[2]
- If Inhaled: Remove the victim to fresh air.[3][5] If breathing is difficult, give oxygen.[3][5] If not breathing, give artificial respiration.[3][5] Seek medical attention if symptoms persist.[2]
- If Swallowed: Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water and give two glasses of water to drink.[3][4] Never give anything by mouth to an unconscious person.[4][5] Seek medical advice.[3]

Spill Response Workflow

The following diagram outlines the procedural steps for managing a **Bismuth Subcarbonate** spill.



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Bismuth Subcarbonate Spill Response Workflow

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